

Preparing FPL-55712 Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: **FPL-55712**

Cat. No.: **B1673991**

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Introduction

FPL-55712 is a classical and potent antagonist of cysteinyl leukotriene receptors (CysLT), particularly the CysLT1 receptor.^{[1][2]} It is widely utilized in pharmacological research to investigate the roles of cysteinyl leukotrienes in various physiological and pathological processes, including asthma, inflammation, and cardiovascular diseases.^[1] Proper preparation of **FPL-55712** stock solutions is critical for obtaining accurate, reproducible, and meaningful results in cell-based assays. These application notes provide detailed protocols for the preparation, storage, and application of **FPL-55712** stock solutions in a cell culture setting.

Physicochemical Properties and Solubility

A thorough understanding of the physicochemical properties of **FPL-55712** is essential for its effective use in experiments. Key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Weight	498.52 g/mol	[1] [3] [4]
Molecular Formula	C ₂₇ H ₃₀ O ₉	[1] [3] [4]
Appearance	White to off-white solid	[1]
Purity	≥97%	[4] [5]
Solubility	Soluble to 50 mM in 100mM NaOH 10 mM in DMSO	[5]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in Solvent)	-80°C for up to 1 year	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM FPL-55712 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FPL-55712** in dimethyl sulfoxide (DMSO). Aseptic techniques should be maintained throughout the procedure to prevent contamination.

Materials:

- **FPL-55712** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Bath sonicator (optional)

Procedure:

- Calculate the required mass of **FPL-55712**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L × 0.001 L × 498.52 g/mol × 1000 mg/g = 4.9852 mg
- Weighing the Compound:
 - In a sterile environment (e.g., a biosafety cabinet), carefully weigh approximately 4.99 mg of **FPL-55712** powder and transfer it to a sterile amber vial. The use of an amber vial is recommended to protect the compound from light.
- Dissolution:
 - Add 1 mL of sterile, anhydrous DMSO to the vial containing the **FPL-55712** powder.
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - If necessary, briefly sonicate the vial in a bath sonicator to aid dissolution.
 - Visually inspect the solution to ensure no particulate matter remains. The solution should be clear.
- Aliquoting and Storage:
 - Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).[\[1\]](#)

Protocol 2: Preparation of Working Solutions for Cell Treatment

This protocol outlines the preparation of working solutions from the 10 mM DMSO stock for treating cells in culture. It is crucial to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **FPL-55712** stock solution in DMSO
- Pre-warmed, sterile cell culture medium
- Sterile pipette tips and microcentrifuge tubes

Procedure:

- Thaw the Stock Solution:
 - On the day of the experiment, remove one aliquot of the 10 mM **FPL-55712** stock solution from the -80°C freezer and thaw it at room temperature.
- Serial Dilution:
 - It is highly recommended to perform serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations. Direct dilution of a highly concentrated stock into a large volume of aqueous medium can cause the compound to precipitate.
 - Example for preparing a 10 µM working solution:
 1. Prepare an intermediate dilution by adding 1 µL of the 10 mM stock solution to 999 µL of cell culture medium. This results in a 10 µM intermediate solution.
 2. The final DMSO concentration in the culture medium will be 0.1%. This concentration is generally well-tolerated by most cell lines.
- Vehicle Control:

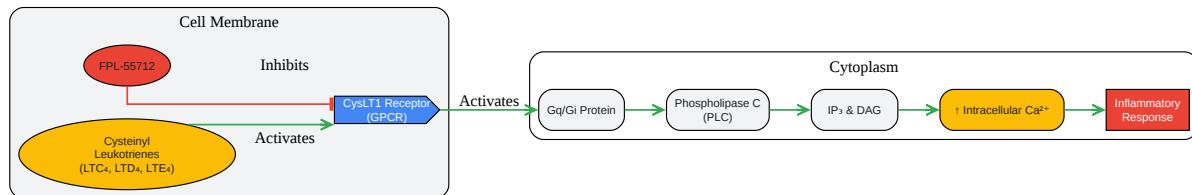
- Always include a vehicle control group in your experiments. This group should be treated with the same final concentration of DMSO as the highest concentration of **FPL-55712** used in the experiment.
- Cell Treatment:
 - Add the appropriate volume of the final working solution to your cell cultures to achieve the desired experimental concentrations.

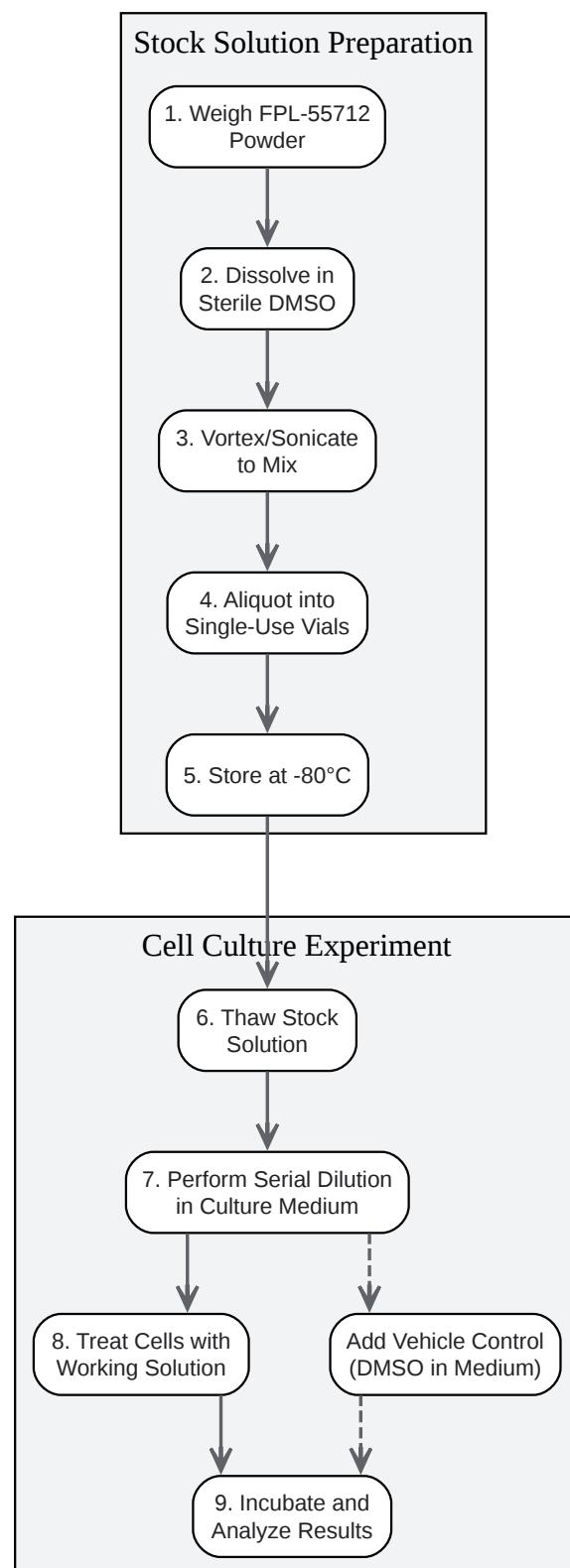
Visualizations

Signaling Pathway of **FPL-55712** Action

FPL-55712 acts as an antagonist at the Cysteinyl Leukotriene Receptor 1 (CysLT1R), a G protein-coupled receptor (GPCR).^[6] Upon binding of its natural ligands (LTC₄, LTD₄, LTE₄), CysLT1R typically activates Gq and/or Gi signaling pathways, leading to an increase in intracellular calcium and other downstream effects that mediate inflammatory responses.^{[6][7]}

FPL-55712 blocks these actions.



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